

# In-depth Technical Guide to the Applications of 4-[(2-Cyanoethyl)methylamino]benzaldehyde

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## Compound of Interest

**Compound Name:** 4-[(2-Cyanoethyl)methylamino]benzaldehyde

**Cat. No.:** B1345214

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## Abstract

**4-[(2-Cyanoethyl)methylamino]benzaldehyde** is a versatile aromatic aldehyde that serves as a crucial intermediate in the synthesis of a variety of organic compounds. Its unique molecular structure, featuring both an electron-donating amino group and an electron-withdrawing aldehyde group, makes it a valuable precursor for the creation of dyes, nonlinear optical (NLO) materials, and potentially biologically active molecules. This technical guide provides a comprehensive review of the known applications of **4-[(2-Cyanoethyl)methylamino]benzaldehyde**, with a focus on its role in the synthesis of disperse dyes, cationic dyes, and as a precursor for materials with potential applications in optoelectronics. Detailed experimental protocols, quantitative data, and logical workflows for its key reactions are presented.

## Chemical and Physical Properties

**4-[(2-Cyanoethyl)methylamino]benzaldehyde** is a solid organic compound with the following properties:

Property	Value	Reference
CAS Number	94-21-3	[1]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O	[1]
Molecular Weight	188.23 g/mol	[1]
Melting Point	70-74 °C	[1]
Appearance	Solid	
Synonyms	3-((4-Formylphenyl) (methyl)amino)propanenitrile, N-methyl-N-(2-cyanoethyl)-4- aminobenzaldehyde	

## Applications in Dye Synthesis

The primary application of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** is as an intermediate in the synthesis of various dyes, particularly disperse and cationic dyes.[2] The presence of the tertiary amino group acts as a powerful auxochrome, influencing the color and dyeing properties of the final dye molecule.

## Synthesis of Azo Disperse Dyes

Azo dyes are a major class of synthetic colorants characterized by the presence of an azo (–N=N–) functional group. While specific examples of azo dyes synthesized directly from **4-[(2-Cyanoethyl)methylamino]benzaldehyde** are not extensively detailed in publicly available literature, a general synthetic approach involves its use as a coupling component. The aldehyde group can be first protected or modified, or the entire molecule can be coupled with a diazonium salt.

The following is a generalized protocol for the synthesis of an azo disperse dye where an aromatic amine is diazotized and then coupled with a suitable coupling component. In this context, a derivative of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** could serve as the coupling partner.

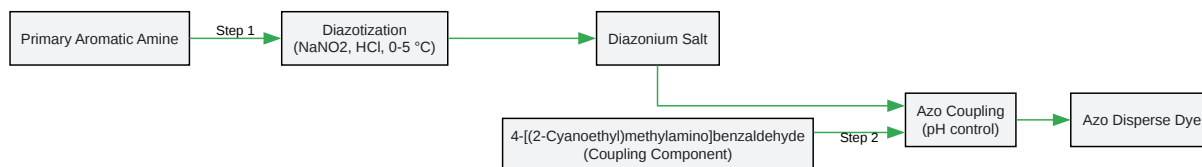
### Step 1: Diazotization of a Primary Aromatic Amine

- Dissolve the primary aromatic amine (e.g., p-nitroaniline) in a solution of concentrated hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice-salt bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) dropwise while maintaining the temperature below 5 °C.
- Stir the mixture for an additional 30 minutes to ensure the complete formation of the diazonium salt.

#### Step 2: Azo Coupling

- Dissolve the coupling component (e.g., a derivative of **4-[(2-Cyanoethyl)methylamino]benzaldehyde**) in a suitable solvent, such as a mixture of acetic acid and water, and cool to 0-5 °C.
- Slowly add the cold diazonium salt solution from Step 1 to the solution of the coupling component with vigorous stirring.
- Maintain the pH of the reaction mixture in the appropriate range (typically acidic to slightly alkaline, depending on the coupling component) by adding a solution of sodium acetate or sodium carbonate.
- Continue stirring the reaction mixture at low temperature for 1-2 hours to ensure complete coupling.
- The precipitated azo dye is then collected by filtration, washed with cold water until the filtrate is neutral, and dried.

#### Workflow for Azo Dye Synthesis



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Caption: General workflow for the synthesis of azo disperse dyes.

## Synthesis of Methine and Styryl Dyes via Knoevenagel Condensation

**4-[(2-Cyanoethyl)methylamino]benzaldehyde** readily undergoes Knoevenagel condensation with active methylene compounds to produce methine and styryl dyes. These dyes are characterized by a carbon-carbon double bond formed between the aldehyde carbon and the active methylene carbon.

A notable example is the synthesis of 2-(4-((2-cyanoethyl)(methyl)amino)benzylidene)malononitrile. While the direct synthesis of this specific compound is not detailed, a very close analog, 2-(4-((2-hydroxyethyl)(methyl)amino)benzylidene)malononitrile (HEMABM), has been synthesized and characterized for its application in organic light-emitting diodes (OLEDs). The synthetic procedure for HEMABM can be adapted for the cyanoethyl derivative.

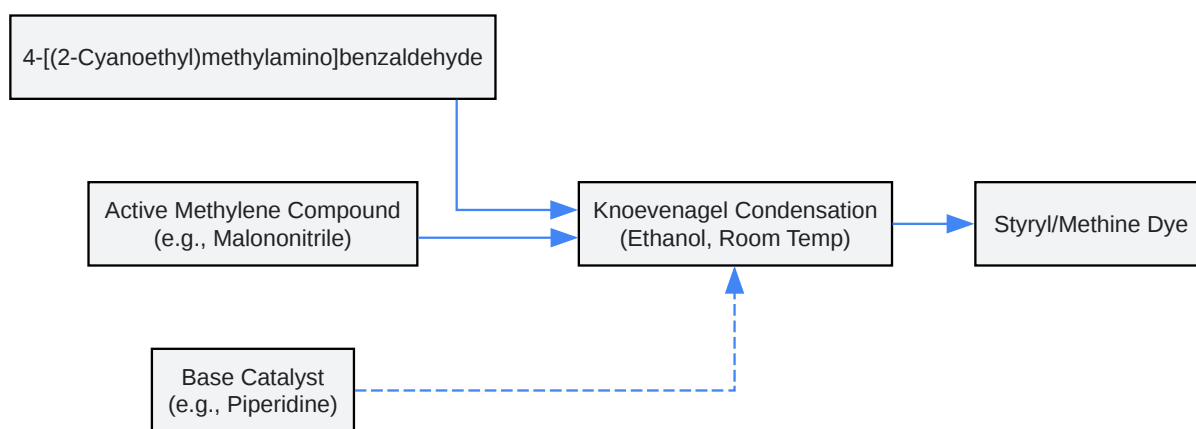
Materials:

- **4-[(2-Cyanoethyl)methylamino]benzaldehyde**
- Malononitrile
- Ethanol
- Piperidine (catalyst)

Procedure:

- Dissolve **4-[(2-Cyanoethyl)methylamino]benzaldehyde** (10 mmol) and malononitrile (10 mmol) in ethanol (40 mL) in a round-bottom flask equipped with a magnetic stirrer.
- Add a few drops of piperidine to the solution as a catalyst.
- Stir the reaction mixture at room temperature for 3 hours.
- Add water (40 mL) to the reaction mixture to precipitate the product.
- Collect the precipitate by filtration, wash with water, and dry under vacuum.
- The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

#### Workflow for Knoevenagel Condensation



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Caption: Workflow for the synthesis of styryl/methine dyes.

The following table summarizes the properties of 2-(4-((2-hydroxyethyl)(methyl)amino)benzylidene)malononitrile (HEMABM), which is structurally similar to the Knoevenagel condensation product of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** and is expected to have comparable properties.

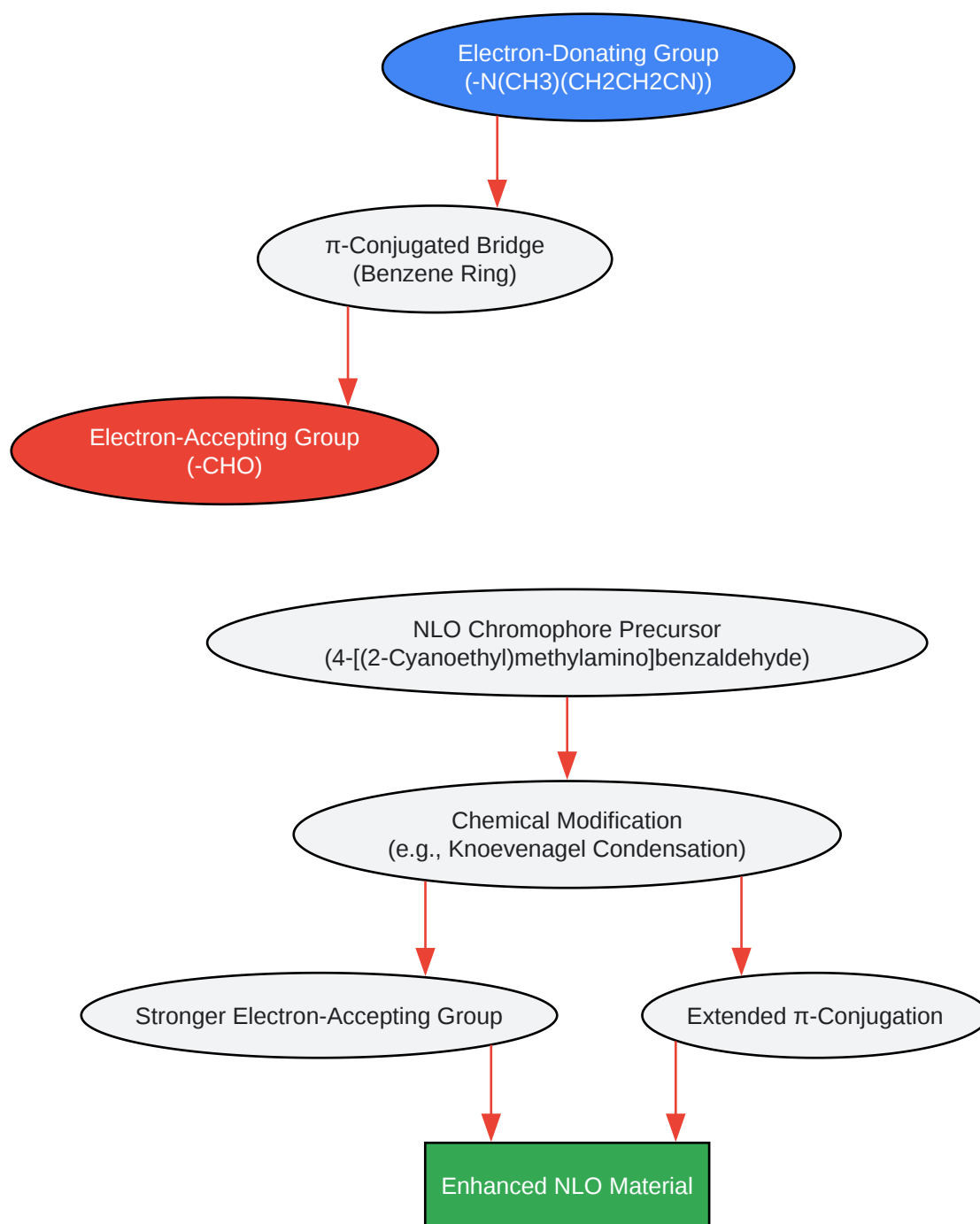
Property	Value	Reference
Application	Organic Light-Emitting Diode (OLED) material	[3]
Luminance	1300 cd m <sup>-2</sup>	[3]
Threshold Voltage	~1.0 V	[3]
Thin Film Morphology (Roughness)	10.81 nm	[3]

## Potential Applications in Nonlinear Optics (NLO)

Organic molecules with a donor- $\pi$ -acceptor (D- $\pi$ -A) structure can exhibit significant nonlinear optical (NLO) properties. **4-[(2-Cyanoethyl)methylamino]benzaldehyde**, with its electron-donating amino group and electron-withdrawing aldehyde group connected by a benzene ring (the  $\pi$ -system), is a promising precursor for the synthesis of NLO chromophores. The aldehyde group can be readily reacted with various moieties to extend the conjugation and enhance the NLO response.

While specific NLO materials derived directly from **4-[(2-Cyanoethyl)methylamino]benzaldehyde** are not well-documented in the available literature, the general synthetic strategies for creating D- $\pi$ -A chromophores can be applied.

Logical Relationship for NLO Chromophore Design



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Caption: Design strategy for NLO materials from the title compound.

## Potential Biological Applications

The exploration of the biological activities of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** and its derivatives is an emerging area of research. While no specific drug development

applications have been reported for this compound, its structural motifs are present in various biologically active molecules. For instance, benzaldehyde derivatives are known to possess a wide range of pharmacological activities. Further research is warranted to investigate the potential of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** derivatives in areas such as medicinal chemistry and drug discovery.

## Conclusion

**4-[(2-Cyanoethyl)methylamino]benzaldehyde** is a valuable and versatile chemical intermediate with established applications in the synthesis of dyes and promising potential in the development of materials for nonlinear optics and organic electronics. The reactivity of its aldehyde group allows for a wide range of chemical transformations, leading to a diverse array of functional molecules. This guide has provided an overview of its key applications, along with generalized experimental protocols and workflows. Further research into the synthesis and characterization of novel derivatives of this compound is likely to uncover new and exciting applications in materials science and potentially in the life sciences.

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